

Application Notes and Protocols: 4-Amino-3,5-dimethylphenol in Organic Synthesis

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Compound of Interest

Compound Name: **4-Amino-3,5-dimethylphenol**

Cat. No.: **B131400**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-3,5-dimethylphenol, also known as 4-hydroxy-2,6-xylidine, is a versatile aromatic compound with applications in various fields of organic synthesis.^{[1][2]} Its chemical structure, featuring a phenol, a primary amine, and two methyl groups, provides multiple reactive sites for the synthesis of a wide range of derivatives. This document provides detailed application notes and experimental protocols for the use of **4-Amino-3,5-dimethylphenol** as a building block in the synthesis of dyes and as a potential intermediate for pharmaceutical drug development. Its role as a major metabolite of the local anesthetic Lidocaine also makes it a compound of interest in metabolic and toxicological studies.^{[3][4][5]}

Physicochemical Properties

A summary of the key physicochemical properties of **4-Amino-3,5-dimethylphenol** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	3096-70-6	[1]
Molecular Formula	C ₈ H ₁₁ NO	[1]
Molecular Weight	137.18 g/mol	[4]
Appearance	Brown solid	[3] [6]
Melting Point	163 °C	[3]
Boiling Point	296.5 °C at 760 mmHg	[3]
Solubility	Soluble in organic solvents like methanol.	[1] [7]

Applications in Organic Synthesis

Intermediate in Dye Synthesis

The presence of an amino group allows **4-Amino-3,5-dimethylphenol** to undergo diazotization followed by coupling reactions to form azo dyes. The hydroxyl and methyl groups on the aromatic ring can influence the color and properties of the resulting dyes.

Experimental Protocol: Synthesis of a Disperse Azo Dye

This protocol describes a representative synthesis of a disperse azo dye using **4-Amino-3,5-dimethylphenol** as the coupling component. The procedure is adapted from the synthesis of similar azo dyes.

Step 1: Diazotization of an Aromatic Amine (e.g., Aniline)

- In a 100 mL beaker, dissolve 1.0 g of aniline in 20 mL of 3M hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath with constant stirring.
- Slowly add a pre-cooled solution of 0.75 g of sodium nitrite in 5 mL of water. Maintain the temperature below 5 °C.

- Continue stirring for 15-20 minutes at 0-5 °C to ensure complete diazotization. The resulting diazonium salt solution should be used immediately in the next step.

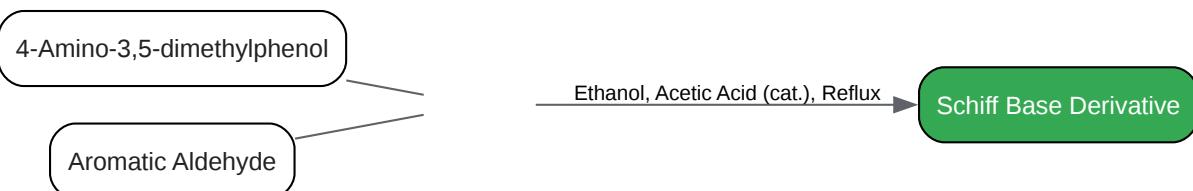
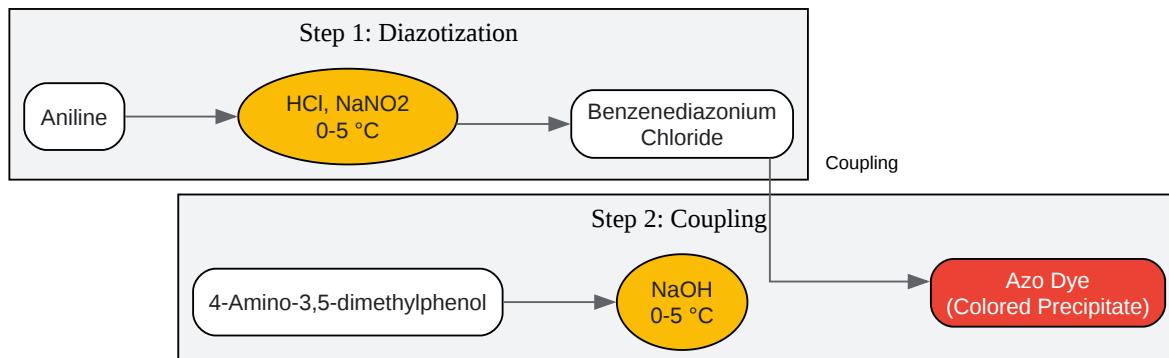
Step 2: Coupling Reaction

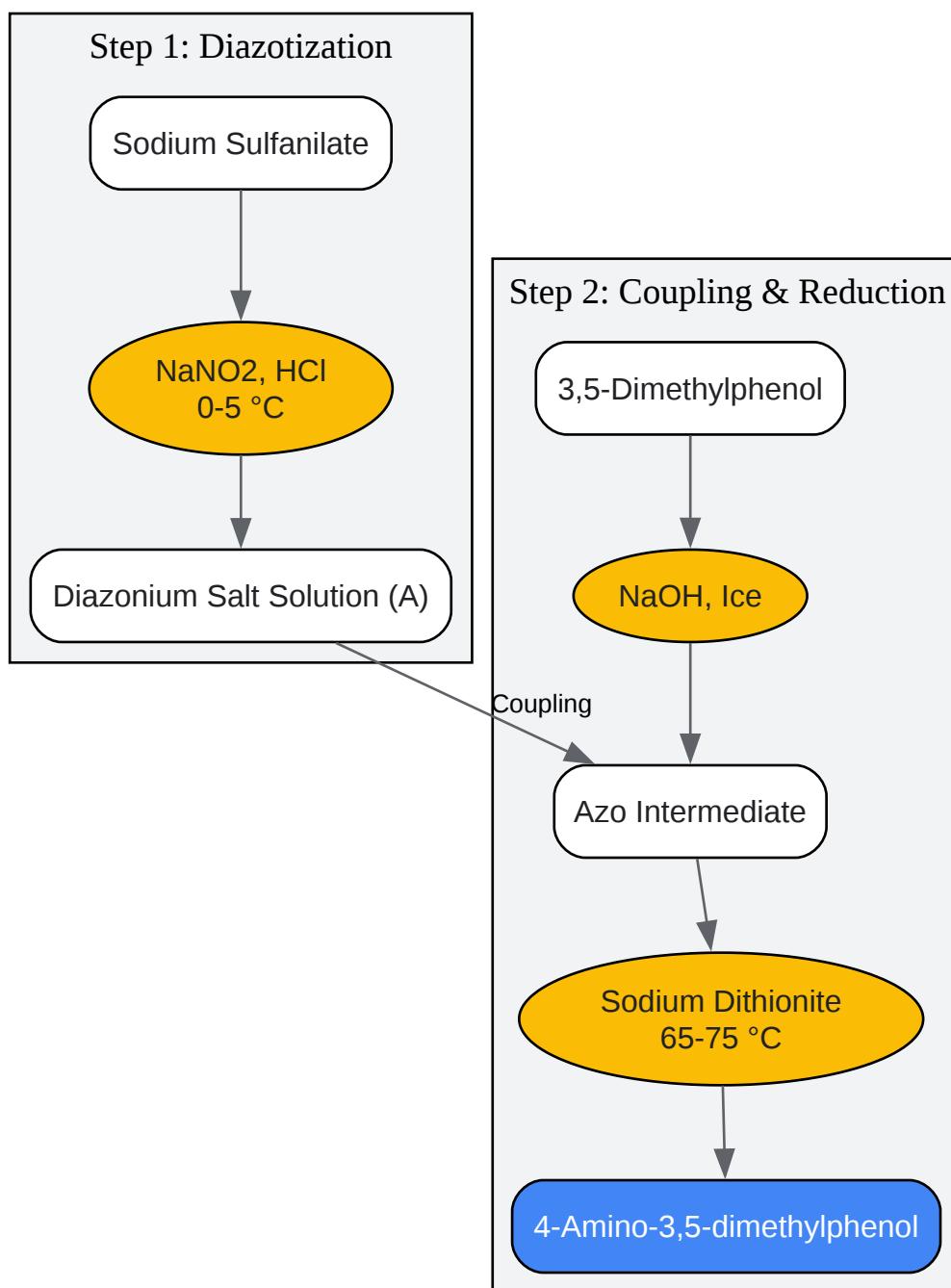
- In a separate 250 mL beaker, dissolve 1.37 g of **4-Amino-3,5-dimethylphenol** in 50 mL of a 10% sodium hydroxide solution.
- Cool this solution to 0-5 °C in an ice bath.
- Slowly add the previously prepared diazonium salt solution to the alkaline solution of **4-Amino-3,5-dimethylphenol** with vigorous stirring.
- Maintain the temperature at 0-5 °C and continue stirring for 30-60 minutes. A colored precipitate of the azo dye will form.
- Isolate the dye by vacuum filtration, wash thoroughly with cold water until the filtrate is neutral, and dry the product in an oven at 60 °C.

Expected Outcome:

The reaction is expected to yield a colored solid. The exact color will depend on the aromatic amine used for diazotization. The yield and spectroscopic data should be determined for characterization.

Diagram: Synthesis of a Disperse Azo Dye





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